

The Industrial Versatility of 2-Octanone: A Technical Guide

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Compound of Interest

Compound Name: 2-Octanone

Cat. No.: B155638

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Abstract

2-Octanone, a methyl hexyl ketone ($\text{CH}_3\text{C}(\text{O})\text{C}_6\text{H}_{13}$), is a colorless to pale yellow liquid with a characteristic fruity, apple-like aroma.^[1] This versatile organic compound has found numerous applications across a wide range of industries, primarily due to its excellent solvency, pleasant odor, and its utility as a chemical intermediate. This technical guide provides an in-depth overview of the potential industrial uses of **2-octanone**, with a focus on its applications in the fragrance, food, and coatings industries. Detailed experimental protocols for its synthesis, purification, and analysis are provided, along with key performance evaluation methods. All quantitative data is summarized in structured tables for ease of comparison, and key processes are visualized through diagrams.

Physicochemical and Toxicological Properties of 2-Octanone

A comprehensive understanding of the physical, chemical, and toxicological properties of **2-octanone** is essential for its safe and effective industrial application.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O	[2]
Molar Mass	128.21 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fruity, apple-like, floral, and slightly bitter	[3][4]
Boiling Point	173 °C (lit.)	[1]
Melting Point	-16 °C (lit.)	[5]
Flash Point	52 °C (126 °F)	[6]
Density	0.819 g/mL at 25 °C (lit.)	[1]
Vapor Pressure	1.35 mmHg at 25 °C	[6]
Water Solubility	0.9 g/L	[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, and hydrocarbons	[6][7]
Refractive Index	n ₂₀ /D 1.416 (lit.)	[3]

Toxicological Data

Endpoint	Value	Species	Reference
Acute Oral LD50	>5 g/kg	Rat	[1]
Acute Dermal LD50	>5 g/kg	Rabbit	[1]
Genotoxicity	Not found to be genotoxic	In vitro studies	[6]
Skin Sensitization	No safety concerns at current use levels	Read-across from 2-heptanone	[6]

Industrial Synthesis and Purification of 2-Octanone

2-Octanone can be synthesized through various chemical routes. The choice of method often depends on the desired purity, scale of production, and economic feasibility.

Synthesis of 2-Octanone

Two primary methods for the industrial synthesis of **2-octanone** are the oxidation of 2-octanol and the reductive condensation of acetone with pentanal.^[2] A laboratory-scale synthesis from 1-octyne is also well-documented.

This protocol is based on the oxidation of a secondary alcohol to a ketone using sodium hypochlorite (bleach) as the oxidizing agent.^[1]

Materials:

- 2-octanol
- Glacial acetic acid
- Acetone
- Sodium hypochlorite solution (commercial bleach)
- Sodium bisulfite
- Ether
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate
- Three-neck round-bottom flask
- Separatory funnel
- Stirring apparatus
- Thermometer
- Heating mantle

- Rotary evaporator

Procedure:

- In a three-neck round-bottom flask equipped with a stirrer, thermometer, and a separatory funnel, combine 2-octanol, acetic acid, and acetone.
- Cool the mixture in an ice bath and begin stirring.
- Slowly add the sodium hypochlorite solution from the separatory funnel, ensuring the temperature of the reaction mixture does not exceed 40°C.
- After the addition is complete, continue stirring for 1-2 hours at room temperature.
- To quench any remaining oxidizing agent, add a solution of sodium bisulfite and stir for 15 minutes.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ether.
- Combine the organic layers and wash with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the ether using a rotary evaporator.
- The resulting crude **2-octanone** can be further purified by distillation.

This method involves the hydration of an alkyne to a ketone.^[7]

Materials:

- 1-Octyne
- Formic acid
- Dichloromethane (CH₂Cl₂)
- Sodium carbonate solution

- Anhydrous magnesium sulfate
- Heating oil bath
- Distillation apparatus
- Gas chromatograph (for monitoring reaction progress)

Procedure:

- Combine 1-octyne (7.5 g) and formic acid (100 mL) in a round-bottom flask.
- Heat the mixture in an oil bath at 100°C.
- Monitor the reaction progress by gas chromatography. The reaction is typically complete within 6 hours.
- Cool the reaction mixture and dilute with dichloromethane (170 mL).
- Wash the organic solution sequentially with water, sodium carbonate solution, and water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent in vacuo.
- Distill the residue at a boiling point of 171–173 °C to obtain pure **2-octanone**.

Purification of 2-Octanone

Fractional distillation is the most common method for purifying **2-octanone**, especially to separate it from unreacted starting materials and byproducts.^[8]

This protocol is a general procedure for the purification of a liquid by distillation.^[9]

Materials:

- Crude **2-octanone**
- Distillation flask

- Fractionating column
- Condenser
- Receiving flask
- Heating mantle
- Boiling chips
- Thermometer

Procedure:

- Place the crude **2-octanone** and a few boiling chips into the distillation flask.
- Set up the fractional distillation apparatus.
- Heat the distillation flask gently with a heating mantle.
- Collect the fraction that distills at the boiling point of **2-octanone** (173°C).
- Monitor the temperature at the top of the column; a stable temperature indicates the collection of a pure fraction.

Quality Control and Analysis

Gas chromatography (GC) is a standard method for assessing the purity of **2-octanone**.^[5]

This protocol outlines a general procedure for analyzing the purity of **2-octanone** using a gas chromatograph with a flame ionization detector (GC-FID).^[5]^[10]

Materials:

- **2-octanone** sample
- High-purity solvent for dilution (e.g., hexane)
- Gas chromatograph with FID

- Appropriate GC column (e.g., a non-polar or medium-polarity column)
- Microsyringe

Procedure:

- Prepare a dilute solution of the **2-octanone** sample in the chosen solvent.
- Set the GC parameters, including injector temperature, oven temperature program, and detector temperature.
- Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.
- Run the analysis and record the chromatogram.
- The purity of the **2-octanone** can be determined by the relative area of its peak compared to the total area of all peaks in the chromatogram.

Industrial Applications of 2-Octanone

2-Octanone's unique combination of properties makes it a valuable component in several industrial applications.

Fragrance and Flavor Industry

2-Octanone is a widely used fragrance and flavoring ingredient due to its pleasant fruity and floral scent.^{[11][12]} It is found naturally in many foods and is used to impart these notes to a variety of products.^{[7][13]}

2-Octanone is often used in lavender fragrances to provide a natural green effect and can be found in perfumes, body sprays, and deodorants.^{[4][11][13]}

Headspace gas chromatography-mass spectrometry (GC-MS) can be used to evaluate the longevity of a fragrance compound on a substrate.^[1]

Materials:

- Fragrance formulation containing **2-octanone**

- Substrate (e.g., filter paper, fabric swatch)
- Headspace vials
- Headspace autosampler coupled to a GC-MS system

Procedure:

- Apply a standardized amount of the fragrance formulation to the substrate.
- Place the substrate in a headspace vial and seal it.
- Analyze the headspace at different time intervals (e.g., 0, 1, 2, 4, 8 hours) using the HS-GC-MS system.
- The concentration of **2-octanone** in the headspace at each time point is determined by the peak area in the chromatogram.
- A plot of concentration versus time provides a measure of the fragrance's longevity.

Coatings and Resins

2-Octanone serves as a high-boiling solvent, particularly for epoxy resin coatings and nitrocellulose lacquers.^{[2][7]} Its slow evaporation rate can be advantageous in certain coating applications.

In epoxy formulations, a suitable solvent is crucial for adjusting viscosity and ensuring proper application and film formation.

This protocol outlines a general procedure for formulating a simple two-component epoxy coating and evaluating its performance.

Materials:

- Bisphenol A-based epoxy resin
- Polyamide curing agent
- **2-Octanone**

- Substrate panels (e.g., steel)
- Mixing containers and stirrer
- Film applicator
- Adhesion tester (e.g., cross-cut or pull-off)
- Chemical resistance testing reagents (e.g., acids, bases, solvents)

Procedure:

- **Formulation:** In a mixing container, dissolve the epoxy resin in **2-octanone** to achieve a desired viscosity.
- **Mixing:** Add the polyamide curing agent to the resin solution according to the manufacturer's recommended mix ratio and stir thoroughly.
- **Application:** Apply the coating to the substrate panels using a film applicator to a uniform thickness.
- **Curing:** Allow the coated panels to cure under controlled conditions (e.g., 7 days at 25°C and 50% relative humidity).
- **Performance Testing:**
 - **Adhesion:** Evaluate the adhesion of the cured coating using a standardized method such as ASTM D3359 (Cross-Cut Tape Test) or ASTM D4541 (Pull-Off Adhesion Test).^[7]
 - **Chemical Resistance:** Assess the chemical resistance by spot testing or immersion in various chemicals according to methods like ASTM D1308.^{[3][5]} Evaluate for any changes in the coating such as blistering, discoloration, or loss of adhesion.

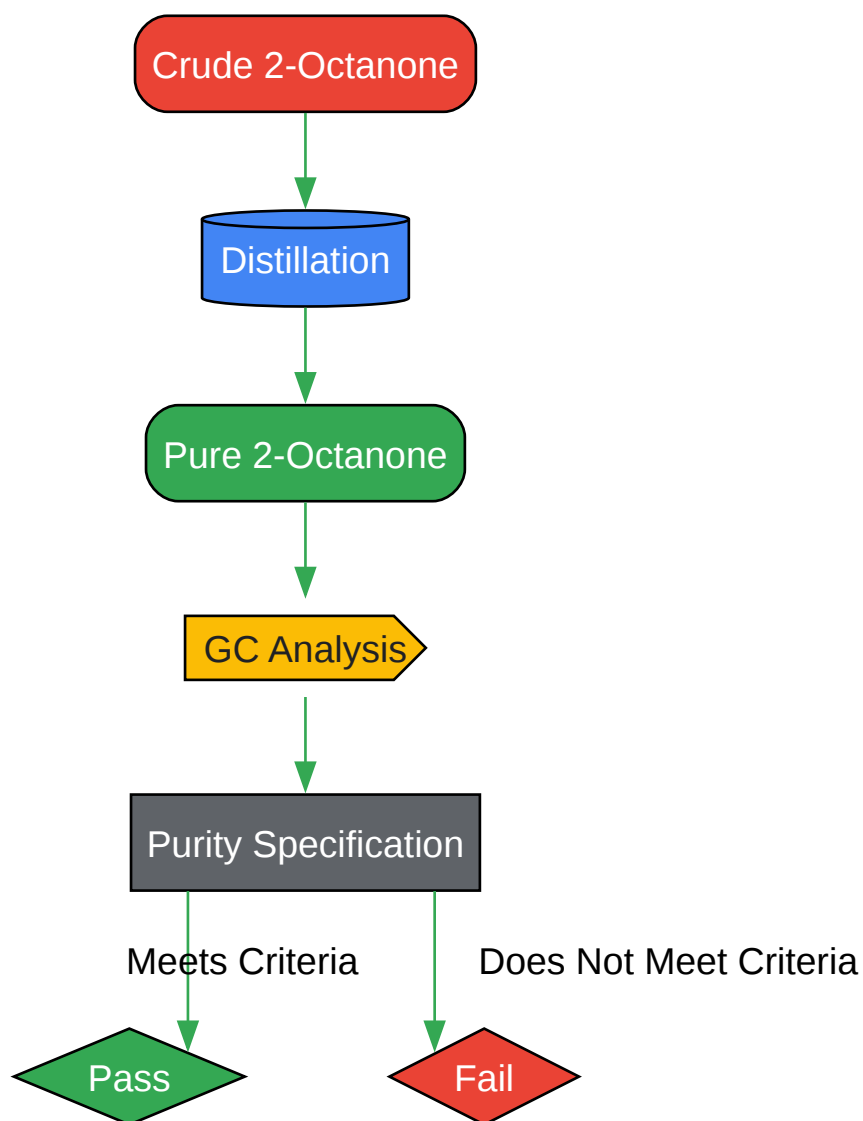
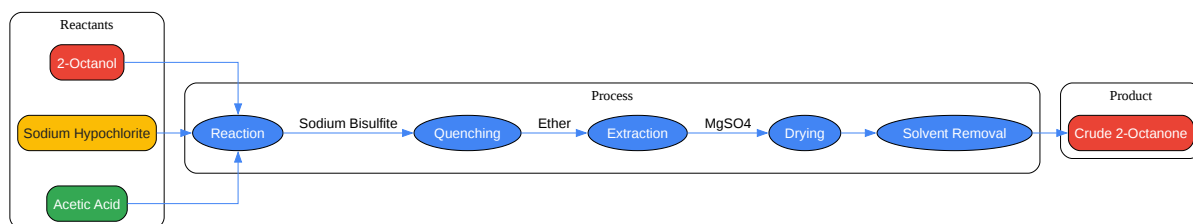
Chemical Synthesis

2-Octanone can be used as a starting material or intermediate in the synthesis of other organic compounds. For example, it can be further oxidized to produce carboxylic acids.^[3]

Visualizing Key Processes

To better understand the synthesis and analysis of **2-octanone**, the following diagrams illustrate the key workflows.

Synthesis of 2-Octanone via Oxidation of 2-Octanol



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